

# Application Note & Protocol: Preparation of a 10 mM Stock Solution of Leupeptin Hemisulfate

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## Compound of Interest

Compound Name: *Leupeptin (hemisulfate)*

Cat. No.: *B10800245*

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## Introduction

Leupeptin is a reversible inhibitor of serine and cysteine proteases, making it a crucial component in protease inhibitor cocktails used during cell lysis and protein extraction to prevent the degradation of target proteins.[1][2][3][4][5] It effectively inhibits enzymes such as trypsin, plasmin, papain, and cathepsins B, H, and L.[2][4][6] This document provides a detailed protocol for the preparation of a 10 mM stock solution of Leupeptin hemisulfate for laboratory use.

## Quantitative Data Summary

A clear understanding of the physical and chemical properties of Leupeptin hemisulfate is essential for accurate stock solution preparation. The key quantitative data is summarized in the table below.

Property	Value	Source
Molecular Formula	$C_{20}H_{38}N_6O_4 \cdot \frac{1}{2}H_2SO_4$	[2][6][7]
Molecular Weight	475.59 g/mol	[2][8]
CAS Number	103476-89-7	[3][6][8]
Appearance	White to off-white powder	[7][8]
Solubility	Soluble in water, DMSO, ethanol, and methanol	[1][3][5][6][9]
Recommended Solvent	Sterile deionized water or DMSO	[1][3][9]
Final Stock Concentration	10 mM	
Typical Working Concentration	10 - 100 $\mu$ M	[2][3]
Storage (Lyophilized)	-20°C	[1][2]
Storage (Stock Solution)	-20°C (aliquoted)	[1][3]
Stock Solution Stability	Up to 3 months at -20°C	[1][6]

## Experimental Protocol

This protocol details the steps to prepare a 10 mM stock solution of Leupeptin hemisulfate.

Materials:

- Leupeptin hemisulfate powder
- Sterile deionized water or DMSO
- Microcentrifuge tubes (1.5 mL)
- Pipettes and sterile tips
- Vortex mixer

#### Procedure:

- Weighing: Accurately weigh 5 mg of Leupeptin hemisulfate powder and transfer it to a 1.5 mL microcentrifuge tube.<sup>[9]</sup>
- Solvent Addition: Add 1.05 mL of sterile deionized water or DMSO to the microcentrifuge tube containing the Leupeptin hemisulfate powder.<sup>[1][9]</sup>
- Dissolution: Close the tube and vortex thoroughly until the powder is completely dissolved.<sup>[9]</sup>
- Aliquoting and Storage: Aliquot the 10 mM stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C.<sup>[1][3]</sup>

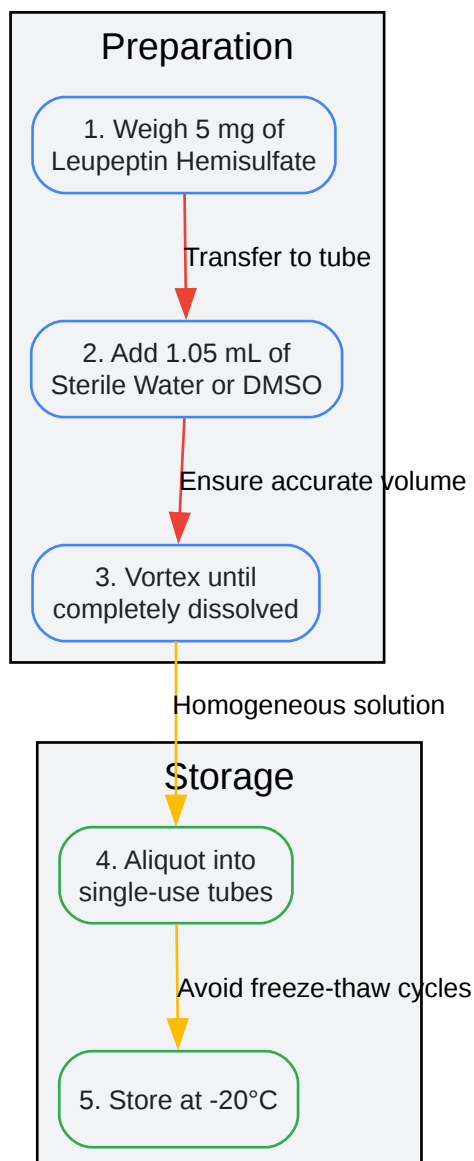
#### Safety Precautions:

- Always wear appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses, when handling chemical reagents.
- Refer to the Safety Data Sheet (SDS) for Leupeptin hemisulfate for detailed safety and handling information.

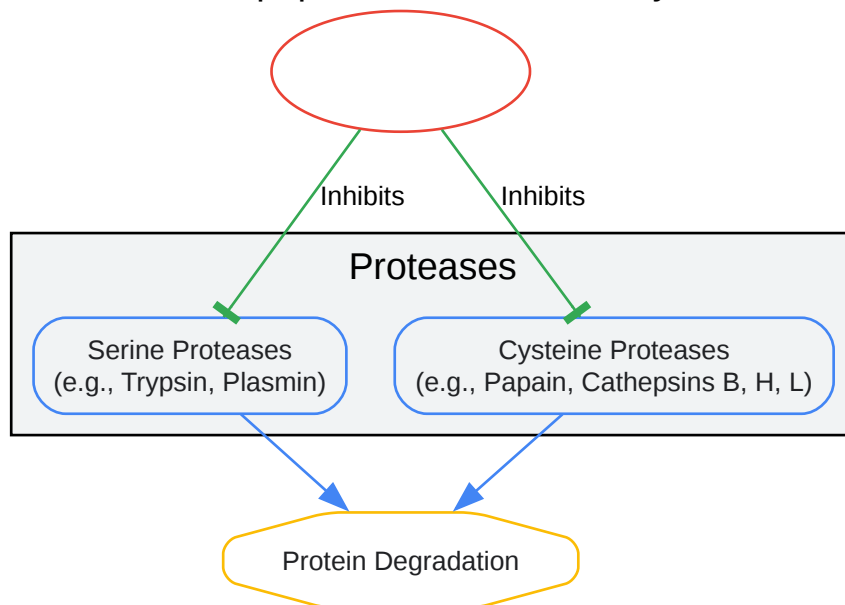
## Visualizations

### Workflow for Preparing 10 mM Leupeptin Hemisulfate Stock Solution

## Workflow for 10 mM Leupeptin Hemisulfate Stock Solution Preparation



## Leupeptin Inhibition Pathway



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